

An In-depth Technical Guide to the Solubility of 2-Methylbutyl Isovalerate

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Compound of Interest

Compound Name: 2-Methylbutyl isovalerate

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-methylbutyl isovalerate**, a key fragrance and flavor compound. Understanding its solubility in both aqueous and organic media is critical for its application in various formulations, including pharmaceuticals, food products, and cosmetics. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical framework for understanding its solubility behavior.

Core Physicochemical Properties

2-Methylbutyl isovalerate, also known as 2-methylbutyl 3-methylbutanoate, is a fatty acid ester.^{[1][2]} It is a colorless liquid with a characteristic herbaceous, fruity, and somewhat earthy aroma.^{[3][4]} Its molecular formula is C₁₀H₂₀O₂, with a molecular weight of 172.26 g/mol.^{[1][3]}

Solubility of 2-Methylbutyl Isovalerate

The solubility of a substance is a fundamental chemical property that dictates its utility in various applications. **2-Methylbutyl isovalerate** exhibits a distinct solubility profile, being sparingly soluble in water and highly soluble in many organic solvents.

Quantitative Solubility Data

The following tables summarize the quantitative solubility data for **2-methylbutyl isovalerate** in water and a range of organic solvents.

Table 1: Solubility in Water

Solvent	Temperature (°C)	Solubility
Water	25	3.29 g/L[5]
Water	25	44.59 mg/L (estimated)[6]
Water	Not Specified	Insoluble[3][4]

Table 2: Solubility in Organic Solvents at 25°C

Solvent	Solubility (g/L)[5]
Chloroform	5775.9
Tetrahydrofuran (THF)	3660.59
tert-Butanol	3733.87
Acetic Acid	3413.51
Dichloromethane	3253.51
Isopropanol	3141.81
Acetone	2858.33
Ethanol	2778.99
Methanol	2472.81
n-Propanol	2362.96
n-Butanol	2288.85
Isopentanol	2219.59
Isobutanol	2191.13
N,N-Dimethylformamide (DMF)	2139.39
n-Butyl Acetate	2002.66
N-Methyl-2-pyrrolidone (NMP)	1978.47
Dimethyl Sulfoxide (DMSO)	1631.33
Diethyl Ether	1586.36
Acetonitrile	1564.2
n-Hexane	825.32
Toluene	704.6
n-Heptane	360.18

Experimental Protocol for Solubility Determination

The following provides a generalized methodology for determining the solubility of an ester like **2-methylbutyl isovalerate** in a given solvent. This protocol is based on the principle of creating a saturated solution and then quantifying the amount of solute dissolved.

Materials and Equipment:

- **2-Methylbutyl isovalerate**
- Selected solvent (e.g., water, ethanol)
- Analytical balance
- Glass vials with screw caps (e.g., 20 mL)
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vial
- Oven or vacuum desiccator

Procedure:

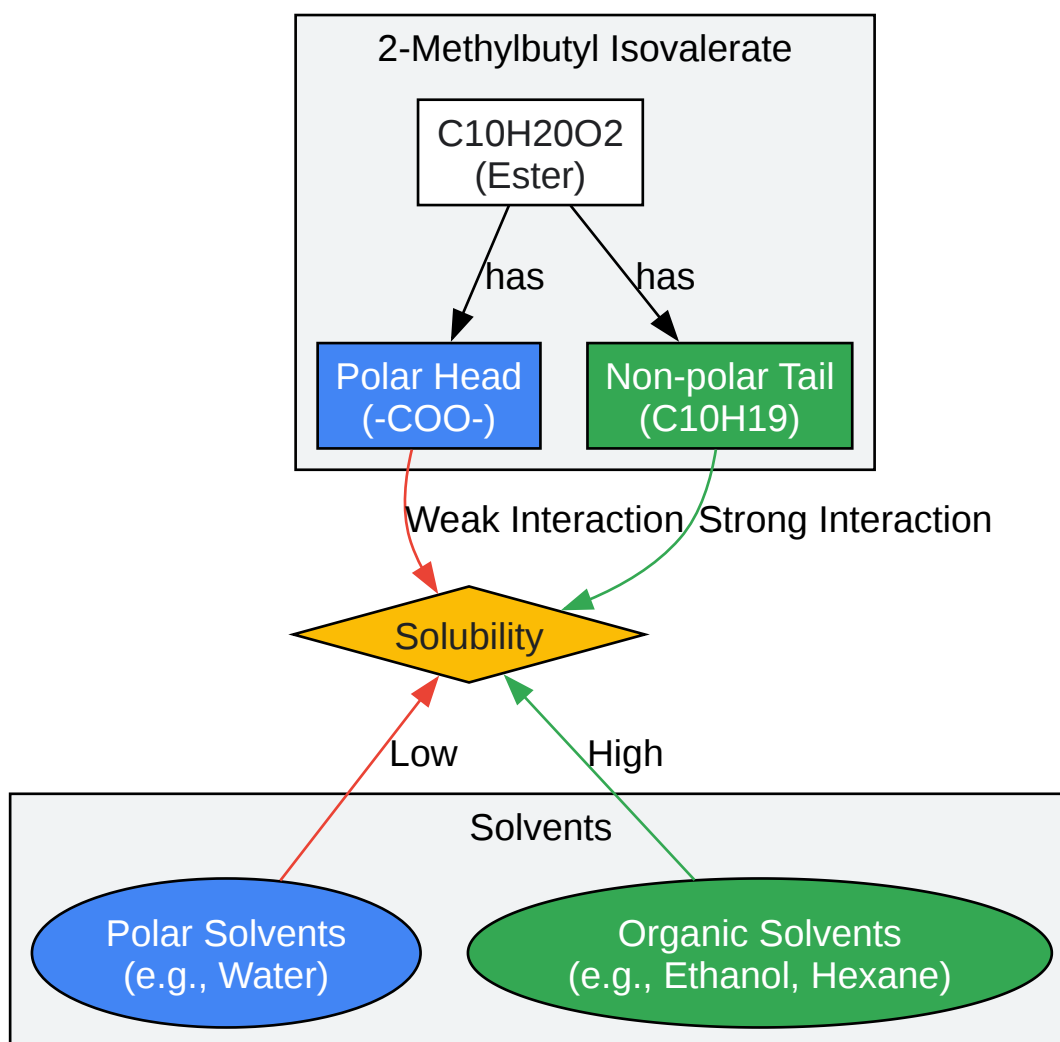
- Preparation of a Saturated Solution:
 - Add an excess amount of **2-methylbutyl isovalerate** to a known volume of the solvent in a glass vial. The excess is crucial to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature (e.g., 25°C) and stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48

hours) to ensure equilibrium is reached.

- Separation of Undissolved Solute:
 - After the equilibration period, cease stirring and allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, it is advisable to filter the supernatant through a syringe filter that is compatible with the solvent.
- Quantification of the Dissolved Solute:
 - Accurately weigh an empty, clean, and dry evaporating dish or vial.
 - Transfer the known volume of the filtered saturated solution to the pre-weighed container.
 - Evaporate the solvent under controlled conditions. This can be achieved by gentle heating in an oven at a temperature below the boiling point of the solute or by using a vacuum desiccator to minimize thermal degradation.
 - Once the solvent has completely evaporated, reweigh the container with the residue (the dissolved **2-methylbutyl isovalerate**).
- Calculation of Solubility:
 - The mass of the dissolved **2-methylbutyl isovalerate** is the difference between the final mass of the container with the residue and the initial mass of the empty container.
 - Solubility can then be calculated and expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).

Logical Framework for Solubility

The solubility of **2-methylbutyl isovalerate** is governed by the principle of "like dissolves like." As an ester, it possesses a polar ester group (-COO-) but also significant non-polar alkyl chains. This dual character dictates its solubility behavior.



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Caption: Solubility relationship of **2-methylbutyl isovalerate**.

This diagram illustrates that the large non-polar alkyl portion of **2-methylbutyl isovalerate** has a dominant effect on its solubility. This leads to strong interactions with non-polar organic solvents, resulting in high solubility. Conversely, its interaction with polar solvents like water is weak, leading to low solubility.

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